

Application Notes: High-Throughput Quantification of Digalactosyldiacylglycerol (**DGDG**) by Mass Spectrometry

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Compound of Interest

Compound Name: DGDG

Cat. No.: B15577554

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Introduction

Digalactosyldiacylglycerol (**DGDG**) is a major galactolipid component of photosynthetic membranes in plants, algae, and cyanobacteria, playing a crucial role in the structural integrity and function of thylakoids.^[1] Its abundance and fatty acid composition can vary significantly depending on the plant species, developmental stage, and environmental conditions.^[1] Accurate quantification of **DGDG** is therefore essential for research in plant physiology, stress biology, and biofuel development. This application note describes a robust and sensitive method for the quantification of **DGDG** species using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Target Audience: This document is intended for researchers, scientists, and drug development professionals with a foundational understanding of analytical chemistry and mass spectrometry.

Key Applications

- Plant Physiology: Studying the role of **DGDG** in photosynthesis and membrane stability.

- Stress Biology: Investigating changes in **DGDG** composition in response to abiotic and biotic stress.[\[1\]](#)[\[2\]](#)
- Biofuel Research: Assessing the lipid composition of algae and other potential biofuel feedstocks.
- Drug Discovery: Evaluating the impact of small molecules on lipid metabolism.

Principle of the Method

This method utilizes reversed-phase liquid chromatography to separate different molecular species of **DGDG** based on their fatty acid composition. The separated lipids are then ionized using electrospray ionization (ESI) and detected by a tandem mass spectrometer.

Quantification is achieved by multiple reaction monitoring (MRM), which provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions for each **DGDG** species.[\[3\]](#)

Experimental Protocols

Sample Preparation and Lipid Extraction

This protocol is adapted from established methods for plant lipid extraction.[\[4\]](#)

Materials:

- Plant tissue (e.g., *Arabidopsis thaliana* leaves)
- Mortar and pestle, pre-chilled with liquid nitrogen
- Chloroform
- Methanol
- 0.9% NaCl solution
- Centrifuge
- Glass vials

Procedure:

- Harvest and immediately freeze approximately 100 mg of plant tissue in liquid nitrogen to quench metabolic activity.
- Grind the frozen tissue to a fine powder using a pre-chilled mortar and pestle.
- Transfer the powder to a glass tube and add 4 mL of a chloroform:methanol (1:2, v/v) mixture. Vortex vigorously for 1 minute.
- Add 1 mL of chloroform and vortex for 30 seconds.
- Add 1.8 mL of 0.9% NaCl solution and vortex for 30 seconds.
- Centrifuge at 3,000 x g for 5 minutes to separate the phases.
- Carefully collect the lower chloroform phase containing the lipids using a glass Pasteur pipette and transfer to a new glass vial.
- Dry the lipid extract under a stream of nitrogen gas.
- Resuspend the dried lipid extract in a known volume of a suitable solvent (e.g., 200 µL of methanol:chloroform, 1:1, v/v) for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Reversed-phase C18 column (e.g., Nucleosil C18, 2.0 mm i.d.)^{[5][6]}
- Tandem mass spectrometer equipped with an electrospray ionization (ESI) source

LC Parameters:

- Mobile Phase A: Acetonitrile/Methanol/Water (gradient)^{[5][6]}
- Mobile Phase B: Isopropanol with 0.1% formic acid and 10 mM ammonium formate

- Flow Rate: 0.2 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL

MS/MS Parameters:

- Ionization Mode: Positive ESI
- Capillary Voltage: 3.5 kV
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C
- Collision Gas: Argon
- Detection Mode: Multiple Reaction Monitoring (MRM)

MRM Transitions:

The specific MRM transitions will depend on the **DGDG** species of interest. In positive ion mode, **DGDG** species are often detected as ammonium adducts ($[M+NH_4]^+$).^[7] Fragmentation in the collision cell typically results in the neutral loss of the digalactosyl headgroup.

DGDG Species (Fatty Acyls)	Precursor Ion (m/z)	Product Ion (m/z) - Neutral Loss
DGDG (16:0/18:3)	932.7	591.5 (Loss of Digalactose)
DGDG (18:2/18:3)	956.7	615.5 (Loss of Digalactose)
DGDG (18:3/18:3)	954.7	613.5 (Loss of Digalactose)

Note: The exact m/z values may vary slightly depending on the instrument calibration.

Data Presentation

Quantitative Data of DGDG Molecular Species

The following tables summarize the relative abundance of major **DGDG** molecular species in *Arabidopsis thaliana* wild-type and the *ssi2* mutant, as well as a comparison between 16:3 and 18:3 plants. Data is presented as a percentage of the total **DGDG** content.

Table 1: Relative Abundance of **DGDG** Molecular Species in *Arabidopsis thaliana* Wild-Type (WT) and *ssi2* Mutant.[\[3\]](#)[\[8\]](#)

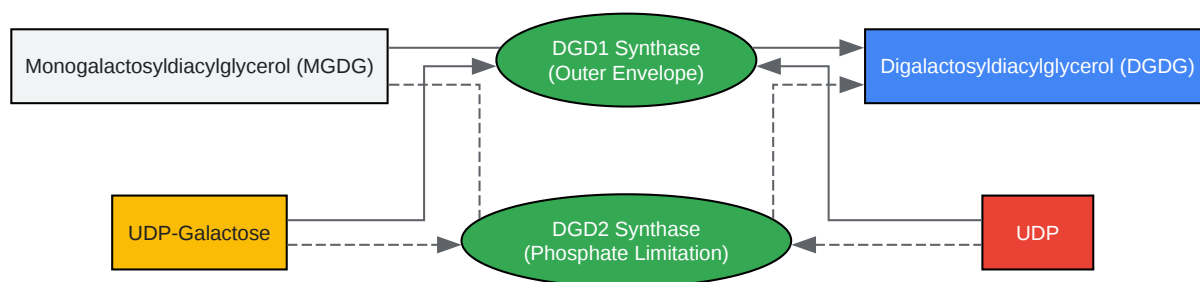
DGDG Molecular Species	Wild-Type (mol %)	ssi2 Mutant (mol %)
16:0/18:1	1.5	2.0
16:0/18:2	5.0	8.0
16:0/18:3	20.0	15.0
18:0/18:2	1.0	10.0
18:0/18:3	1.5	15.0
18:1/18:2	3.0	4.0
18:1/18:3	4.0	5.0
18:2/18:2	8.0	10.0
18:2/18:3	25.0	15.0
18:3/18:3	31.0	16.0

Table 2: Comparison of Major **DGDG** Molecular Species in 16:3 and 18:3 Plants.[\[3\]](#)[\[9\]](#)

DGDG Molecular Species	Spinach (16:3 plant) (mol %)	Arabidopsis thaliana (16:3 plant) (mol %)	Leek (18:3 plant) (mol %)	Mint (18:3 plant) (mol %)
16:0/18:3	18	15	2	1
16:3/18:3	10	12	0	0
18:2/18:3	15	20	25	20
18:3/18:3	45	40	65	70

Visualizations

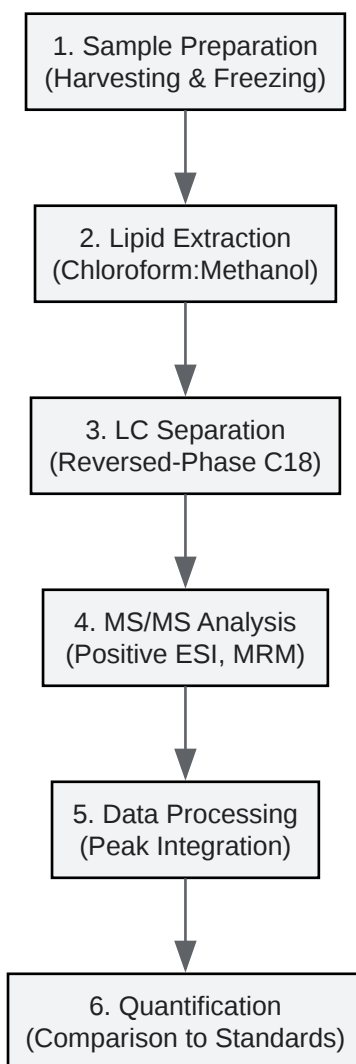
DGDG Biosynthesis Pathway



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Caption: **DGDG** biosynthesis pathway in plants.

Experimental Workflow for DGDG Quantification



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Caption: Experimental workflow for **DGDG** quantification.

References

- [1. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [2. LC-ESI-MS/MS Analysis of Sulfolipids and Galactolipids in Green and Red Lettuce \(Lactuca sativa L.\) as Influenced by Sulfur Nutrition - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Multiple reaction monitoring mass spectrometry is a powerful tool to study glycerolipid composition in plants with different level of desaturase activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Frontiers | The Alphabet of Galactolipids in Arabidopsis thaliana \[frontiersin.org\]](#)

- [5. Analysis of plant galactolipids by reversed-phase high-performance liquid chromatography/mass spectrometry with accurate mass measurement - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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